

Preparing a PF-06260933 Stock Solution in DMSO: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: PF-06260933

Cat. No.: B15605689

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This document provides detailed application notes and a comprehensive protocol for the preparation of a stock solution of **PF-06260933** in dimethyl sulfoxide (DMSO). **PF-06260933** is a potent and selective inhibitor of Mitogen-Activated Protein Kinase Kinase Kinase Kinase 4 (MAP4K4) and is utilized in research to investigate its role in various signaling pathways and disease models.

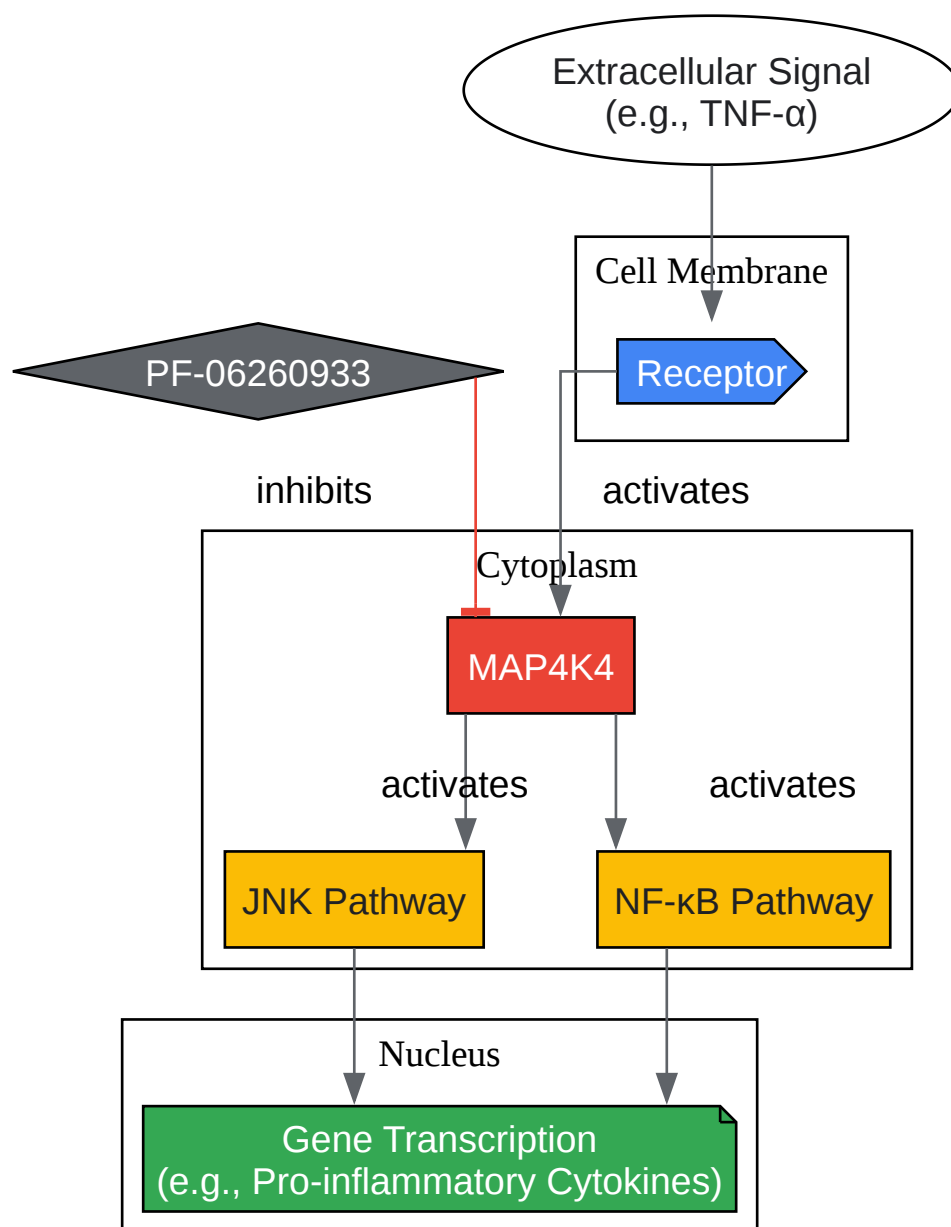
Physicochemical Properties and Solubility

Proper preparation of a stock solution is critical for accurate and reproducible experimental results. The following table summarizes the key physicochemical properties of **PF-06260933**. Note that the compound can be supplied as a free base or as a dihydrochloride salt, which will affect its molecular weight and solubility.

Property	Value (Free Base)	Value (Dihydrochloride Salt)	Source(s)
Molecular Formula	C ₁₆ H ₁₃ ClN ₄	C ₁₆ H ₁₃ ClN ₄ ·2HCl	[1][2]
Molecular Weight	296.76 g/mol	369.68 g/mol	[1][3]
CAS Number	1811510-56-1	1883548-86-4	[1][3]
Purity	≥98%	≥98%	[2][3]
Appearance	Solid	Crystalline solid	[4][5]
Solubility in DMSO	Up to 59 mg/mL (198.82 mM)	Up to 20 mM (7.39 mg/mL)	[3][6]
Storage (Powder)	-20°C for long term (months to years)	Desiccate at room temperature	[1][3]
Storage (Stock Solution)	Aliquot and store at -20°C or -80°C to avoid repeated freeze-thaw cycles.	Aliquot and store at -20°C or -80°C.	[6]

Mechanism of Action and Signaling Pathway

PF-06260933 is a highly selective, ATP-competitive inhibitor of MAP4K4, a serine/threonine kinase.[1] By inhibiting MAP4K4, **PF-06260933** modulates downstream signaling cascades, primarily the c-Jun N-terminal kinase (JNK) and nuclear factor kappa B (NF-κB) pathways.[1] This inhibition leads to a reduction in the production of pro-inflammatory cytokines, such as TNF-α and IL-6, and has been shown to improve insulin sensitivity in preclinical models.[1]



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PF-06260933 inhibits MAP4K4, blocking downstream signaling pathways.

Experimental Protocol: Preparation of a 10 mM PF-06260933 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **PF-06260933** (free base) in DMSO. If using the dihydrochloride salt, adjust the mass accordingly based on its molecular weight.

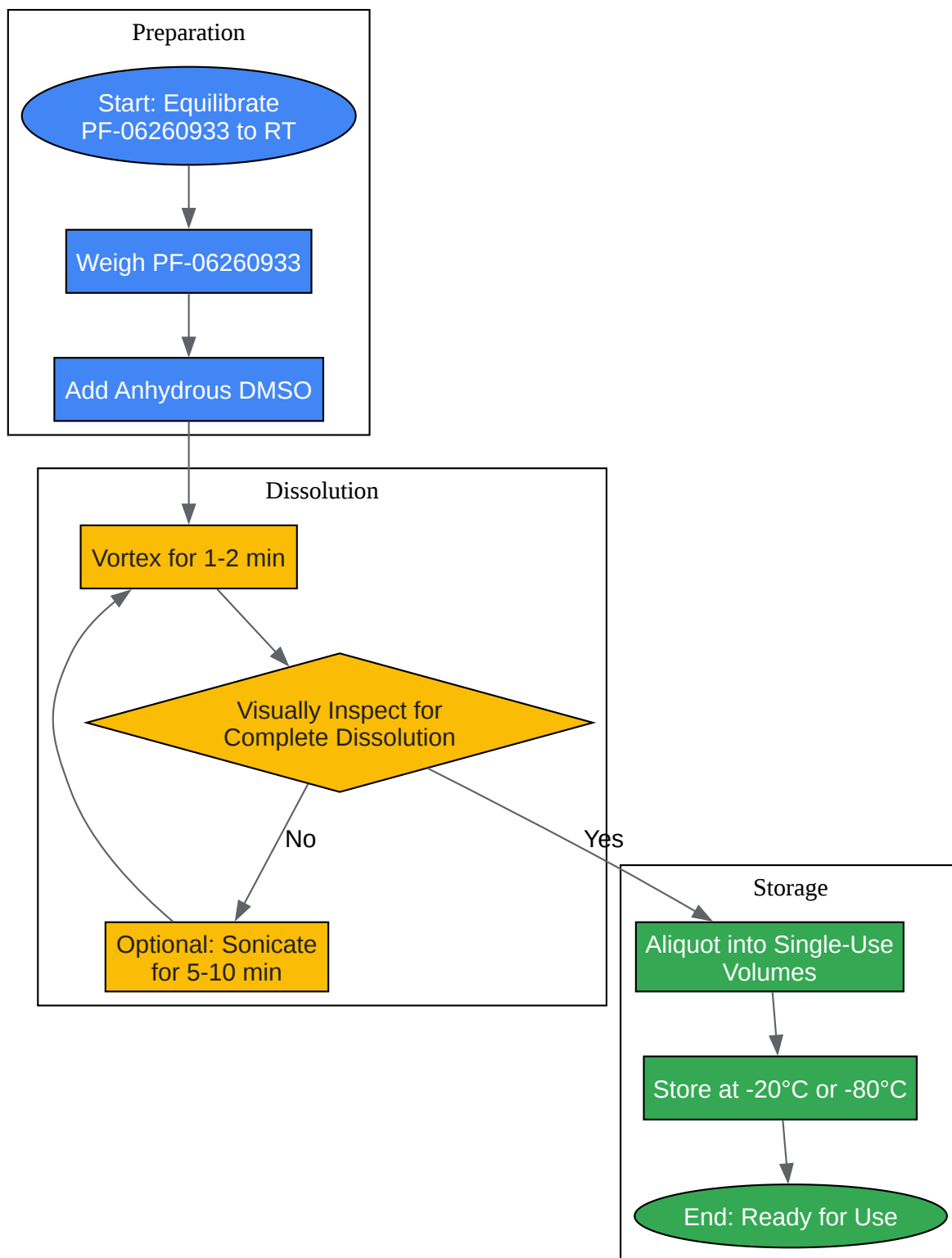
Materials:

- **PF-06260933** (free base, MW: 296.76 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Optional: Sonicator

Procedure:

- Pre-weighing Preparations:
 - Ensure the analytical balance is calibrated and level.
 - Allow the vial containing **PF-06260933** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing the Compound:
 - Tare the analytical balance with a clean microcentrifuge tube or vial.
 - Carefully weigh out the desired amount of **PF-06260933**. For example, to prepare 1 mL of a 10 mM stock solution, weigh 2.97 mg of the free base.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 296.76 \text{ g/mol} = 2.97 \text{ mg}$
- Dissolving the Compound:

- Add the appropriate volume of anhydrous DMSO to the vial containing the weighed **PF-06260933**. For the example above, add 1 mL of DMSO.
- Cap the vial securely.
- Ensuring Complete Dissolution:
 - Vortex the solution for 1-2 minutes.
 - Visually inspect the solution to ensure there are no visible particles.
 - If the compound does not fully dissolve, sonication for 5-10 minutes can aid in dissolution. [\[4\]](#) Gentle warming may also be used, but be cautious to avoid degradation of the compound.
- Storage of the Stock Solution:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials. This minimizes the number of freeze-thaw cycles the solution is subjected to.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C or -80°C for long-term storage.[\[6\]](#)



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Workflow for preparing a **PF-06260933** stock solution in DMSO.

Cautions and Best Practices

- Always use fresh, anhydrous DMSO as it is hygroscopic and absorbed water can reduce the solubility of compounds.[6]
- **PF-06260933** is for research use only and not for human or veterinary use.[1]
- Handle the compound and DMSO in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- For in vivo studies, further dilution in aqueous buffers containing co-solvents like PEG300 and Tween-80 is often necessary.[4][7] The DMSO concentration should be kept low in final experimental conditions to avoid solvent-induced effects.
- The solubility of **PF-06260933** can vary between batches. It is advisable to perform a small-scale solubility test if using a new batch of the compound.

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